

An In-depth Technical Guide to 2-Bromo-3-(bromomethyl)thiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3-(bromomethyl)thiophene

Cat. No.: B1273136

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Bromo-3-(bromomethyl)thiophene**, a key intermediate in organic synthesis and drug discovery. The document details its molecular characteristics, a representative synthetic protocol, and its significance in the development of therapeutic agents.

Quantitative Data Summary

The key physicochemical properties of **2-Bromo-3-(bromomethyl)thiophene** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	255.96 g/mol
Empirical Formula	C ₅ H ₄ Br ₂ S
CAS Number	40032-76-6
Appearance	Liquid
Density	1.967 g/mL at 25 °C
Refractive Index	n _{20/D} 1.638
SMILES String	BrCc1ccsc1Br
InChI Key	ZPWPMAPQZXPDD-UHFFFAOYSA-N

Experimental Protocols

The synthesis of **2-Bromo-3-(bromomethyl)thiophene** can be achieved through the bromination of 3-methylthiophene. While a specific, detailed protocol for this exact compound is not readily available, a general and representative procedure can be adapted from established methods for the bromination of similar thiophene derivatives. The following protocol is based on the common use of N-bromosuccinimide (NBS) for both aromatic ring and side-chain bromination.

Synthesis of **2-Bromo-3-(bromomethyl)thiophene** from 3-Methylthiophene

This procedure outlines a potential two-step bromination of 3-methylthiophene, first on the aromatic ring and subsequently on the methyl group.

Materials:

- 3-Methylthiophene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO) or Azobisisobutyronitrile (AIBN) (radical initiator)
- Carbon tetrachloride (CCl₄) or Benzene (solvent)

- Anhydrous sodium sulfate (drying agent)
- Pentane or Hexane (for extraction and chromatography)
- Silica gel for column chromatography

Step 1: Ring Bromination to yield 2-Bromo-3-methylthiophene

- In a round-bottom flask protected from light, dissolve 3-methylthiophene (1 equivalent) in a suitable solvent such as carbon tetrachloride.
- Add N-bromosuccinimide (1 equivalent) to the solution.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by gas chromatography (GC) or thin-layer chromatography (TLC).
- Upon completion, the succinimide byproduct is removed by filtration.
- The filtrate is washed with an aqueous solution of sodium thiosulfate to remove any remaining bromine, followed by washing with brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude 2-bromo-3-methylthiophene.

Step 2: Side-Chain Bromination to yield **2-Bromo-3-(bromomethyl)thiophene**

- In a round-bottom flask equipped with a reflux condenser, dissolve the crude 2-bromo-3-methylthiophene (1 equivalent) in carbon tetrachloride.
- Add N-bromosuccinimide (1 equivalent) and a catalytic amount of a radical initiator such as benzoyl peroxide or AIBN.
- Heat the reaction mixture to reflux. The reaction should be monitored by GC or TLC.
- After the reaction is complete, cool the mixture to room temperature and filter to remove the succinimide.

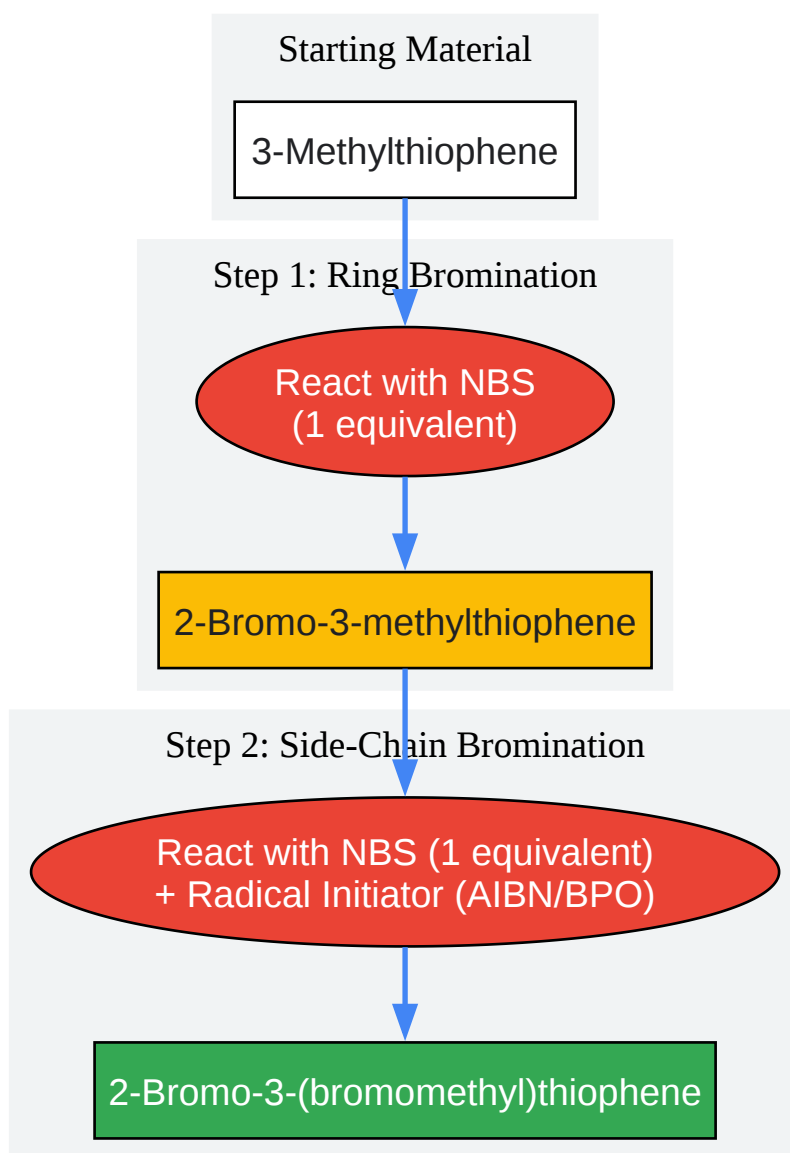
- Wash the filtrate with water and brine, then dry the organic layer over anhydrous sodium sulfate.
- After filtration, the solvent is evaporated under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a non-polar eluent such as hexane to afford pure **2-Bromo-3-(bromomethyl)thiophene**.

Caution: Thiophene derivatives can be lachrymatory and should be handled in a well-ventilated fume hood. Solvents like carbon tetrachloride and benzene are hazardous and should be handled with appropriate safety precautions.

Visualizations

Synthetic Workflow

The logical workflow for the synthesis of **2-Bromo-3-(bromomethyl)thiophene** from 3-methylthiophene is depicted in the following diagram.

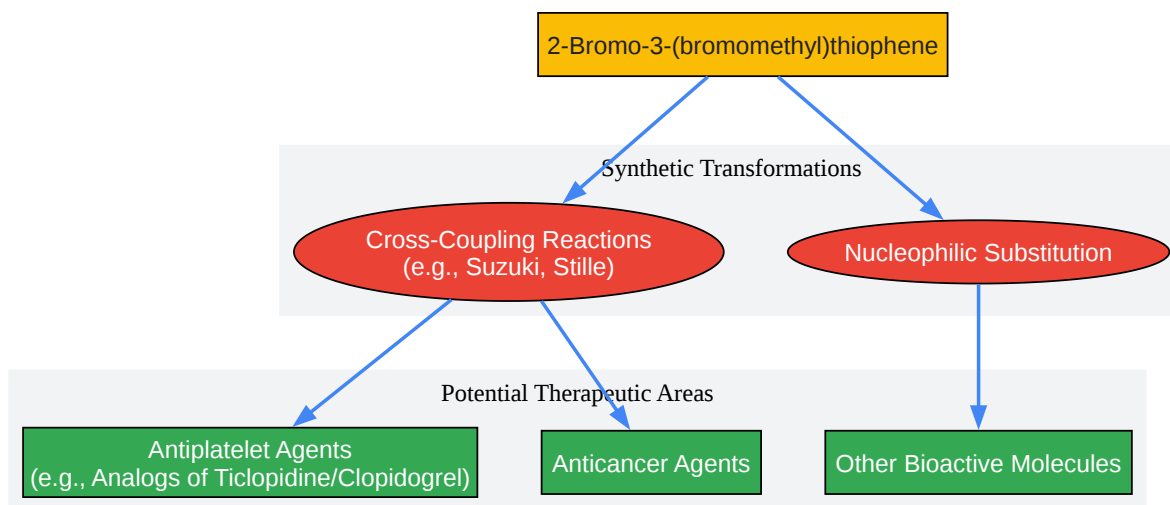


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Caption: Synthetic pathway for **2-Bromo-3-(bromomethyl)thiophene**.

Role in Drug Development

Brominated thiophenes are valuable building blocks in medicinal chemistry. **2-Bromo-3-(bromomethyl)thiophene**, with its two reactive bromine atoms at different positions, serves as a versatile scaffold for the synthesis of more complex molecules with potential therapeutic applications.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-3-(bromomethyl)thiophene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1273136#2-bromo-3-bromomethyl-thiophene-molecular-weight\]](https://www.benchchem.com/product/b1273136#2-bromo-3-bromomethyl-thiophene-molecular-weight)

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